

In-Depth Technical Guide: Molecular Weight of 2-Bromo-4,4-dimethylpentanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4,4-dimethylpentanoic acid

Cat. No.: B8708558

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **2-Bromo-4,4-dimethylpentanoic acid**, a compound of interest in various research and development applications. The following sections present the molecular formula, the atomic weights of its constituent elements, and a comprehensive calculation of its molecular weight.

Molecular Formula

The chemical formula for **2-Bromo-4,4-dimethylpentanoic acid** is $C_7H_{13}BrO_2$ ^[1]. This formula indicates that each molecule of the compound contains:

- 7 Carbon (C) atoms
- 13 Hydrogen (H) atoms
- 1 Bromine (Br) atom
- 2 Oxygen (O) atoms

Atomic Weights of Constituent Elements

The calculation of the molecular weight is based on the standard atomic weights of each element present in the molecule. These values are derived from the isotopic abundances of the

elements on Earth.

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	12.011[2]
Hydrogen	H	1.008[3][4]
Bromine	Br	79.904[5][6]
Oxygen	O	15.999[7][8]

Molecular Weight Calculation

The molecular weight of **2-Bromo-4,4-dimethylpentanoic acid** is the sum of the atomic weights of all atoms in a single molecule. The table below outlines this calculation.

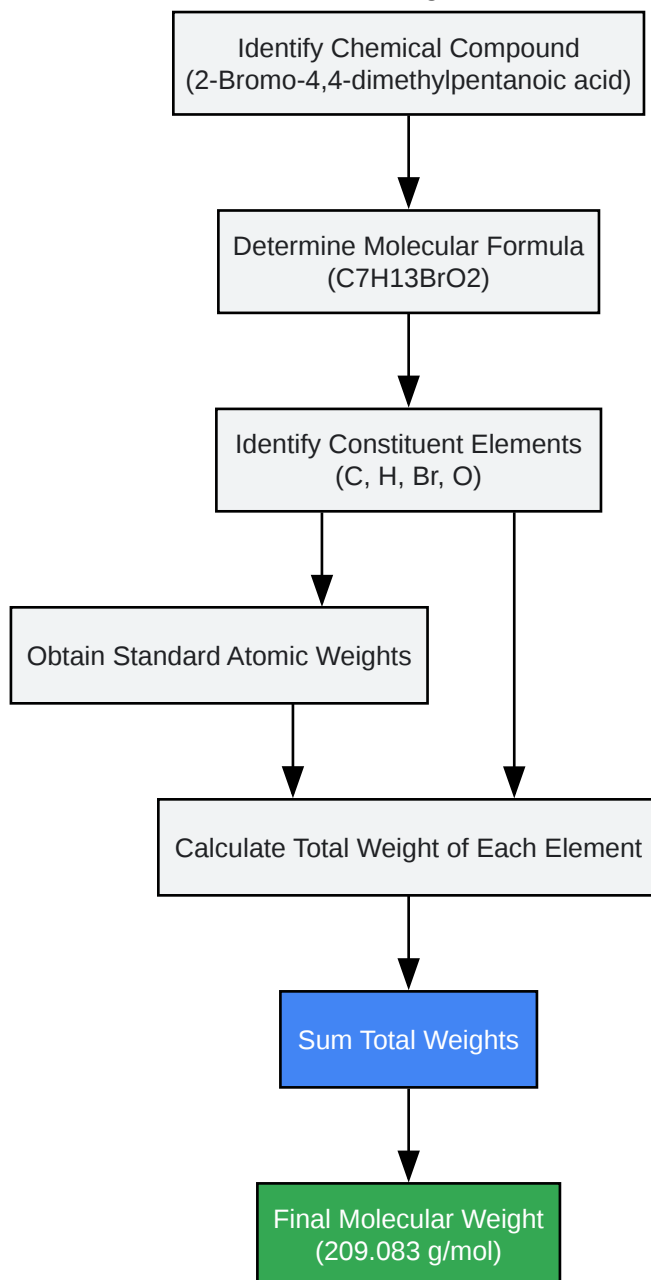
Element	Number of Atoms	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon (C)	7	12.011	84.077
Hydrogen (H)	13	1.008	13.104
Bromine (Br)	1	79.904	79.904
Oxygen (O)	2	15.999	31.998
Total	209.083		

The calculated molecular weight of **2-Bromo-4,4-dimethylpentanoic acid** is 209.083 g/mol .

Logical Relationship of Molecular Weight Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound.

Workflow for Molecular Weight Calculation



[Click to download full resolution via product page](#)

Caption: Logical workflow for calculating the molecular weight.

Note on Experimental Protocols and Signaling Pathways: The determination of a compound's molecular weight is a foundational calculation based on its chemical formula and the standard atomic weights of its elements. As such, experimental protocols and signaling pathway

diagrams, which are relevant to biological or chemical processes, are not applicable to this specific topic.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-4,4-dimethylpentanoic acid | C₇H₁₃BrO₂ | CID 18915924 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 3. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]
- 4. Hydrogen - Wikipedia [en.wikipedia.org]
- 5. Bromine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 6. quora.com [quora.com]
- 7. Oxygen - Wikipedia [en.wikipedia.org]
- 8. Atomic Weights and Isotopic Compositions for Oxygen [physics.nist.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Molecular Weight of 2-Bromo-4,4-dimethylpentanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8708558#2-bromo-4-4-dimethylpentanoic-acid-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com